

The Pyrazole Scaffold: A Privileged Core in Modern Drug Discovery

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Compound of Interest

Compound Name: *[3-(1-methyl-1H-pyrazol-3-yl)phenyl]methanol*

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An In-depth Technical Guide to the Biological Activity of Pyrazole Derivatives

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Enduring Versatility of the Pyrazole Nucleus

Pyrazole, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, stands as a cornerstone in medicinal chemistry.^[1] First described by Ludwig Knorr in 1883, this unassuming ring system has proven to be a remarkably versatile scaffold, giving rise to a vast array of derivatives with a broad spectrum of pharmacological activities.^[1] The unique electronic properties and the ability to readily form hydrogen bonds, coupled with the synthetic tractability of the pyrazole core, have made it a "privileged structure" in the design of novel therapeutic agents.^[2] Pyrazole-containing compounds have demonstrated significant potential in numerous therapeutic areas, including oncology, infectious diseases, inflammation, and neurodegenerative disorders.^[3] This guide provides a comprehensive technical overview of the diverse biological activities of pyrazole derivatives, focusing on the underlying mechanisms of

action, structure-activity relationships (SAR), and the experimental methodologies used to evaluate their therapeutic potential.

Anticancer Activity: Targeting the Pillars of Malignancy

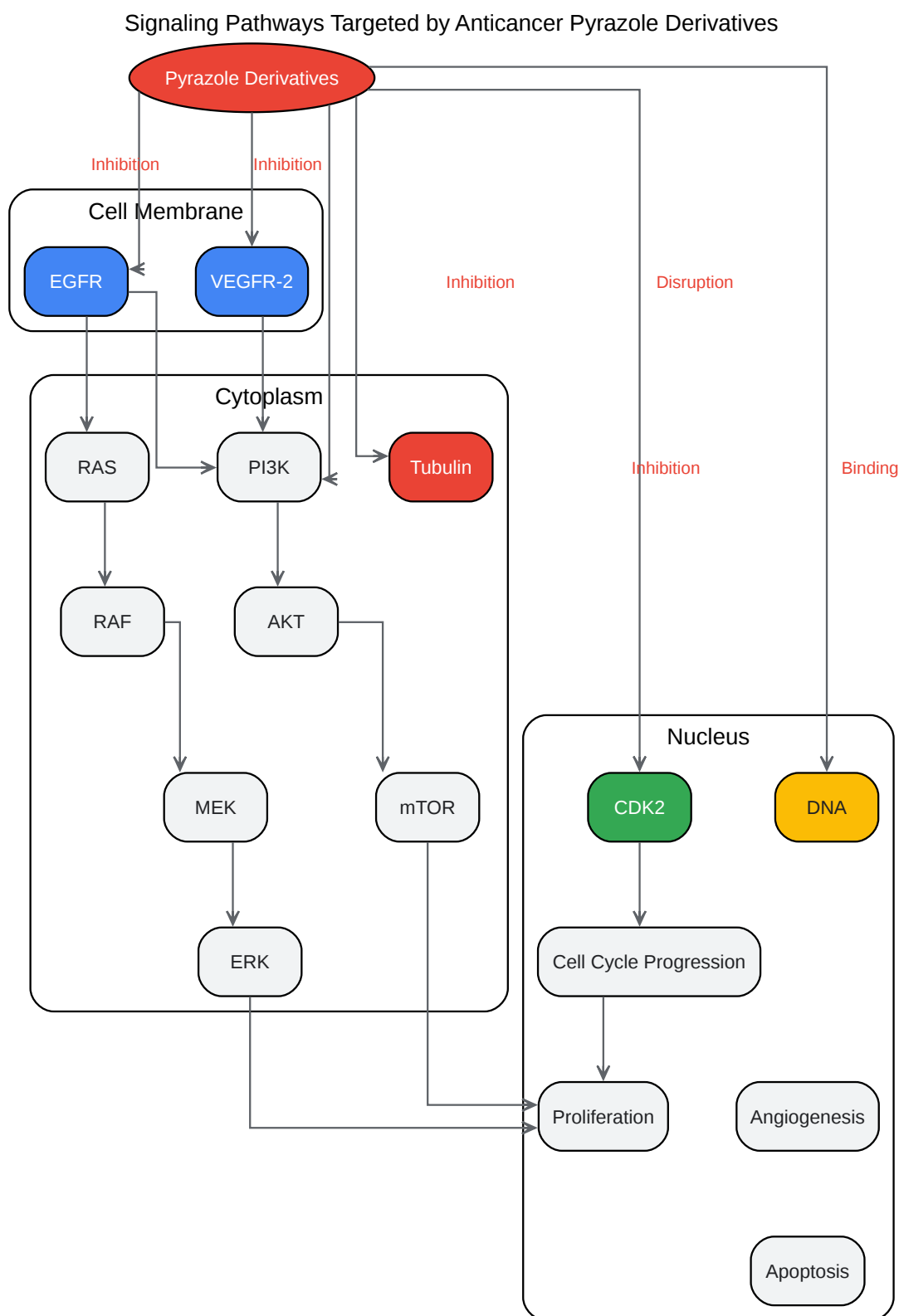
The development of novel anticancer agents with high efficacy and low toxicity is a paramount goal in medicinal chemistry.^[3] Pyrazole derivatives have emerged as a promising class of compounds, exhibiting a multitude of anticancer mechanisms by targeting various key players in cancer progression.^{[3][4]}

Mechanism of Action: A Multi-pronged Attack on Cancer Cells

The anticancer prowess of pyrazole derivatives stems from their ability to interact with a wide range of molecular targets crucial for cancer cell survival and proliferation. Many pyrazole-based compounds function as inhibitors of various protein kinases, which are often dysregulated in cancer.^{[1][5]}

A significant number of pyrazole derivatives exert their anticancer effects by inhibiting Cyclin-Dependent Kinases (CDKs), a family of enzymes that regulate the cell cycle.^[1] By blocking CDK activity, these compounds can induce cell cycle arrest, preventing cancer cells from dividing uncontrollably.^{[1][2]} For example, some derivatives have shown potent inhibitory activity against CDK2, leading to cell cycle arrest and apoptosis.^[3]

Another critical target for pyrazole derivatives is the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) signaling pathways.^[6] Dual inhibition of both EGFR and VEGFR-2 has proven to be an effective strategy to synergistically target tumor growth and angiogenesis.^[6] Furthermore, pyrazole derivatives have been developed as inhibitors of other important kinases such as PI3K/AKT/mTOR, which is a central pathway for cell growth and survival, and MAPK/ERK pathways.^{[7][8]} Some derivatives have also been shown to target tubulin polymerization, disrupting the formation of the mitotic spindle and leading to apoptotic cell death.^[9]



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Caption: Signaling Pathways Targeted by Anticancer Pyrazole Derivatives.

Structure-Activity Relationship (SAR) Insights

The anticancer efficacy of pyrazole derivatives is highly dependent on the nature and position of substituents on the pyrazole ring.[3][10] SAR studies have revealed several key features for enhancing activity:

- Substitutions at N1 and C3: The N1 and C3 positions of the pyrazole ring are crucial for interaction with kinase active sites. Bulky aromatic or heteroaromatic groups at these positions often lead to increased potency.[11][12]
- Substitutions at C4: The C4 position can be modified to improve selectivity and pharmacokinetic properties. Introduction of carboxamide or other hydrogen-bonding moieties can enhance binding affinity.[2]
- Substitutions at C5: The C5 position is often substituted with groups that can interact with the solvent-exposed region of the target protein, influencing solubility and cell permeability.[12]
- Fused Ring Systems: Fusing the pyrazole ring with other heterocyclic systems, such as pyrimidine or indole, has been a successful strategy to create potent and selective kinase inhibitors.[2][6]

Compound/Derivative	Target(s)	Cell Line	IC50 (μM)	Reference
Compound 59	DNA	HepG2	2	[3]
Compounds 33 & 34	CDK2	HCT116, MCF7, HepG2, A549	< 23.7	[3]
Compound 43	PI3 Kinase	MCF7	0.25	[8]
Compound 48	Haspin Kinase	HCT116, HeLa	1.7, 3.6	[3][8]
Compound 9	EGFR/VEGFR-2	HepG2	0.22 (VEGFR-2)	[6]
Compound 12	EGFR/VEGFR-2	HepG2	0.23 (VEGFR-2)	[6]

Experimental Protocol: MTT Assay for Cytotoxicity

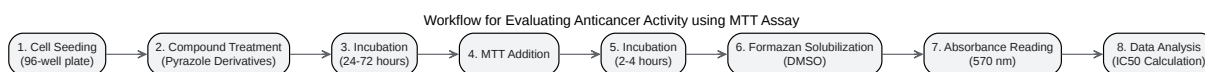
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method widely used to assess the cytotoxic effects of potential anticancer agents.[\[13\]](#)[\[14\]](#)

Principle: The assay measures the metabolic activity of cells. In viable cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt MTT to purple formazan crystals.[\[13\]](#) The amount of formazan produced is directly proportional to the number of living cells.[\[13\]](#)

Step-by-Step Methodology:

- Cell Seeding:
 - Harvest cancer cells (e.g., HeLa, A549, MCF-7) during their exponential growth phase.[\[13\]](#)
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium.[\[13\]](#)
 - Incubate the plate for 24 hours at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.[\[13\]](#)
- Compound Treatment:
 - Prepare serial dilutions of the pyrazole derivatives in culture medium to achieve the desired final concentrations.[\[13\]](#)
 - Remove the old medium from the wells and add 100 μ L of the medium containing the test compounds. Include a vehicle control (e.g., DMSO) and an untreated control.[\[13\]](#)
 - Incubate the plate for a specified period (e.g., 24, 48, or 72 hours).[\[13\]](#)
- MTT Addition and Incubation:
 - After the treatment period, add 20 μ L of MTT solution (5 mg/mL in sterile PBS) to each well.[\[14\]](#)
 - Incubate the plate for 2-4 hours at 37°C, protected from light.
- Formazan Solubilization:

- Carefully remove the medium containing MTT.
- Add 100-150 μ L of a solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.[13]
- Absorbance Measurement:
 - Measure the absorbance of the solution at 570 nm using a microplate reader.[15]
 - Calculate the percentage of cell viability and the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth).[16]



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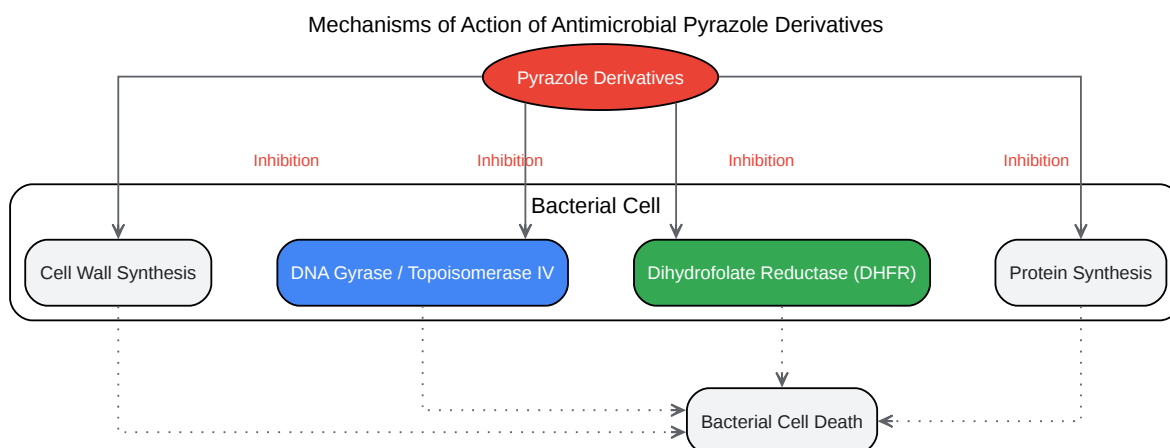
Caption: Workflow for Evaluating Anticancer Activity using MTT Assay.

Antimicrobial Activity: Combating Resistant Pathogens

The rise of multidrug-resistant bacteria poses a significant threat to global health, necessitating the discovery of new antimicrobial agents.[17] Pyrazole derivatives have demonstrated promising activity against a range of bacterial and fungal pathogens.[18]

Mechanism of Action: Disrupting Microbial Defenses

The antimicrobial mechanisms of pyrazole derivatives are diverse. Some compounds are known to inhibit essential bacterial enzymes, such as DNA gyrase and topoisomerase IV, which are crucial for DNA replication and repair.[19] Inhibition of these enzymes leads to bacterial cell death.[19] Other pyrazole derivatives have been shown to disrupt the bacterial cell wall, leading to loss of cellular integrity.[19] Additionally, some pyrazoles can interfere with microbial metabolic pathways or act as chelating agents, depriving bacteria of essential metal ions.



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Caption: Mechanisms of Action of Antimicrobial Pyrazole Derivatives.

Structure-Activity Relationship (SAR) Insights

The antimicrobial activity of pyrazole derivatives is influenced by various structural features:

- **Lipophilicity:** Appropriate lipophilicity is crucial for crossing the bacterial cell membrane. The introduction of halogen atoms or other lipophilic groups can enhance activity.^[20]
- **Electron-withdrawing/donating groups:** The electronic nature of substituents on the aromatic rings attached to the pyrazole core can modulate activity.^[20]
- **Specific Moieties:** The presence of certain functional groups, such as thiazole, thiophene, or hydrazone moieties, has been shown to be important for antimicrobial efficacy.^{[20][21]}

Compound/Derivative	Target Organism(s)	MIC (µg/mL)	Reference
Naphthyl-substituted pyrazole-hydrazones	S. aureus, A. baumannii	0.78–1.56	[19]
Pyrazole-thiazole hybrids	MRSA	<0.2 µM (MBC)	[19]
Pyrazole-penicillin hybrid	Carbapenem-resistant A. baumannii	-	[20]
Pyrazole hydrazones	A. baumannii	4	[20]
Pyrazole-thiazol-4-one/thiophene scaffolds	Various bacteria	as low as 0.78	[20]

Experimental Protocol: Agar Well Diffusion Method

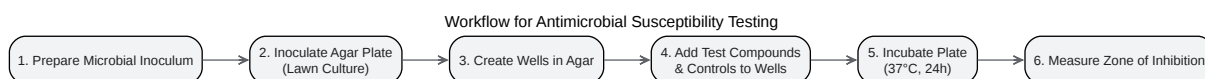
The agar well diffusion method is a widely used technique to screen for the antimicrobial activity of chemical compounds.[22][23]

Principle: The test compound diffuses from a well through the agar medium. If the compound is effective against the microorganism growing on the agar, a clear zone of inhibition will be observed around the well.[24]

Step-by-Step Methodology:

- Preparation of Inoculum:
 - Prepare a standardized suspension of the test microorganism (e.g., Staphylococcus aureus, Escherichia coli) in sterile saline or broth to a turbidity equivalent to the 0.5 McFarland standard.[22]
- Inoculation of Agar Plates:
 - Using a sterile cotton swab, evenly spread the microbial inoculum over the entire surface of a Mueller-Hinton agar plate to create a uniform lawn.[22][24]

- Well Preparation:
 - Using a sterile cork borer or a sterile pipette tip, create wells (6-8 mm in diameter) in the inoculated agar plate.[24]
- Compound Application:
 - Add a known concentration of the pyrazole derivative solution into each well.[24]
 - Include a positive control (a known antibiotic) and a negative control (the solvent used to dissolve the compound) in separate wells.[22]
- Incubation:
 - Incubate the plates at 35-37°C for 16-24 hours.[22][24]
- Measurement of Inhibition Zones:
 - After incubation, measure the diameter of the zone of inhibition (the clear area around the well where microbial growth is inhibited) in millimeters.[22]



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Caption: Workflow for Antimicrobial Susceptibility Testing.

Anti-inflammatory Activity: Quelling the Fire of Inflammation

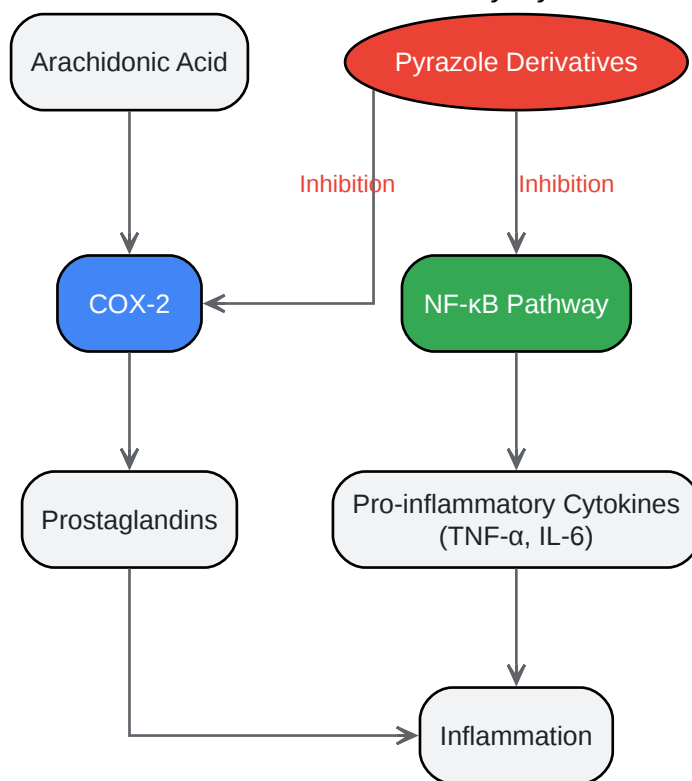
Inflammation is a complex biological response to harmful stimuli, but chronic inflammation can lead to various diseases.[25] Pyrazole derivatives, most notably the COX-2 inhibitor celecoxib, have been successfully developed as anti-inflammatory drugs.[25]

Mechanism of Action: Targeting Inflammatory Mediators

The primary mechanism of anti-inflammatory action for many pyrazole derivatives is the selective inhibition of the cyclooxygenase-2 (COX-2) enzyme.[26] COX-2 is responsible for the production of prostaglandins, which are key mediators of inflammation and pain.[25] By selectively inhibiting COX-2 over the constitutively expressed COX-1 isoform, these compounds can reduce inflammation with a lower risk of gastrointestinal side effects associated with non-selective NSAIDs.[25][26]

Beyond COX-2 inhibition, some pyrazole derivatives can also modulate other inflammatory pathways, such as inhibiting the production of pro-inflammatory cytokines like TNF- α and IL-6, and suppressing the NF- κ B signaling pathway.[25][27][28]

Mechanisms of Action of Anti-inflammatory Pyrazole Derivatives



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Caption: Mechanisms of Action of Anti-inflammatory Pyrazole Derivatives.

Structure-Activity Relationship (SAR) Insights

The development of selective COX-2 inhibitors has been a major focus of pyrazole chemistry:

- **1,5-Diarylpyrazole Scaffold:** The 1,5-diarylpyrazole scaffold is a key feature of many selective COX-2 inhibitors, including celecoxib.[25]
- **Sulfonamide/Sulfone Moiety:** A sulfonamide or sulfone group at the para-position of one of the aryl rings is crucial for selective binding to the COX-2 active site.[27]
- **Substitutions on Aryl Rings:** Modifications to the aryl rings can influence potency, selectivity, and pharmacokinetic properties.[27]

Compound/Derivative	Target(s)	In vivo/In vitro Model	Activity	Reference
Celecoxib	COX-2	Various	Potent and selective inhibitor	[25]
3,5-diarylpyrazoles	COX-2	In vitro	IC ₅₀ = 0.01 μM	[25]
Pyrazole-thiazole hybrid	COX-2/5-LOX	In vivo	75% edema reduction	[25]
Pyrazole-pyridazine hybrids (5f, 6f)	COX-2	In vitro	IC ₅₀ = 1.50, 1.15 μM	[28]
Pyrazole derivatives (2a, 3b, 4a, 5b, 5e)	COX-2	In vitro	IC ₅₀ = 19.87-61.24 nM	[29]

Experimental Protocol: Carrageenan-Induced Paw Edema in Rats

The carrageenan-induced paw edema model is a classic in vivo assay for screening acute anti-inflammatory activity.[30][31]

Principle: Subplantar injection of carrageenan, a phlogistic agent, induces a localized inflammatory response characterized by edema (swelling).[32] The ability of a test compound to reduce this swelling is a measure of its anti-inflammatory potential.[30]

Step-by-Step Methodology:

- **Animal Acclimatization:**
 - Acclimatize male Wistar rats to the laboratory conditions for at least one week before the experiment.[31]
- **Animal Grouping and Dosing:**

- Divide the rats into groups (n=6 per group): vehicle control, positive control (e.g., indomethacin), and test groups receiving different doses of the pyrazole derivative.[30]
- Administer the test compounds and controls orally or intraperitoneally one hour before carrageenan injection.[30]
- Induction of Edema:
 - Measure the initial volume of the right hind paw of each rat using a plethysmometer.[30][33]
 - Inject 0.1 mL of a 1% carrageenan solution in sterile saline into the subplantar region of the right hind paw.[30][34]
- Paw Volume Measurement:
 - Measure the paw volume at regular intervals (e.g., 1, 2, 3, 4, 5, and 6 hours) after carrageenan injection.[30]
- Data Analysis:
 - Calculate the percentage increase in paw volume for each group compared to the initial volume.[30]
 - Determine the percentage inhibition of edema by the test compounds compared to the vehicle control group.[30]



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Caption: Workflow for Carrageenan-Induced Paw Edema Assay.

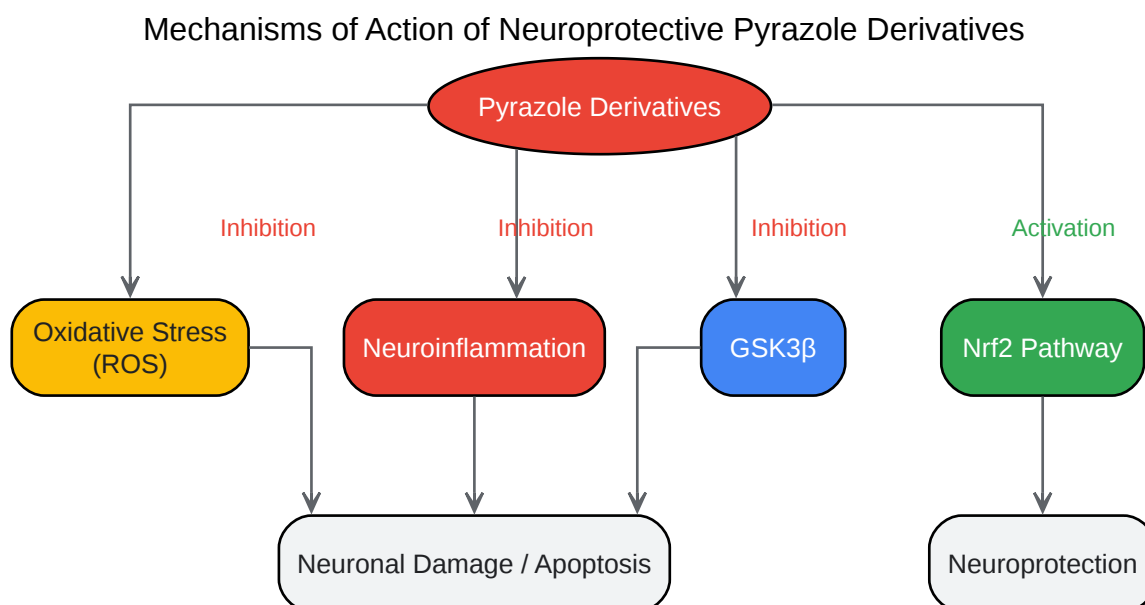
Neuroprotective Activity: Shielding the Nervous System

Neurodegenerative diseases, such as Alzheimer's and Parkinson's disease, are characterized by progressive neuronal loss. Developing neuroprotective agents that can slow or halt this process is a major challenge.[35] Pyrazole derivatives have shown potential in this area by targeting mechanisms involved in neuronal damage.[36]

Mechanism of Action: Counteracting Neurodegeneration

The neuroprotective effects of pyrazole derivatives are often attributed to their anti-inflammatory and antioxidant properties.[35][36] By reducing neuroinflammation, which is a key contributor to neuronal damage, these compounds can create a more favorable environment for neuronal survival.[37]

Some pyrazole derivatives can also directly protect neurons from oxidative stress by scavenging reactive oxygen species (ROS) or by modulating cellular antioxidant defense mechanisms.[37] For instance, some compounds have been shown to induce the Nrf2 pathway, a key regulator of cellular antioxidant responses.[38] Additionally, inhibition of enzymes like glycogen synthase kinase 3 β (GSK3 β), which is implicated in neurodegenerative processes, is another mechanism by which pyrazole derivatives can exert neuroprotection.[38]



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Caption: Mechanisms of Action of Neuroprotective Pyrazole Derivatives.

Structure-Activity Relationship (SAR) Insights

The SAR for neuroprotective pyrazole derivatives is an emerging area of research:

- **Substituent Effects:** The presence of electron-withdrawing groups on the aromatic rings can enhance neuroprotective activity.[38]
- **Amide Substitutions:** Sterically hindered substituents on an amide group attached to the pyrazole core have been shown to improve the attenuation of microglia-mediated neurotoxicity.[38]
- **Triazole vs. Pyrazole:** In some studies, triazole-containing derivatives have shown better neuroprotective potential than their pyrazole counterparts.[39]

| Compound/Derivative | Proposed Mechanism | In vitro/In vivo Model | Activity | Reference | | :-
-- | :--- | :--- | :--- | | Compound 6g | Anti-inflammatory | LPS-stimulated BV2 microglial cells | IC50 = 9.562 μ M (IL-6 suppression) | [36] | | Dicyclohexylamide pyrazole analog (9) | Attenuation of microglia-mediated neurotoxicity | In vitro | IC50 = 10–50 μ M | [38] | | Bromo-substituted pyrazole analog (13) | GSK3 β inhibition, Nrf2 induction | In vitro | IC50 = 3.77 μ M (GSK3 β) | [38] | | Pyrazolone-nicotinic acid derivative IIc | Antioxidant, anti-inflammatory | Scopolamine-induced cognitive deficit model | Reversal of cognitive deficits | [35] | | N-propananilide derivatives (7, 10, 11, 12) | Decrease in Bax and cleaved caspase-3 | 6-OHDA-induced neurotoxicity model | Neuroprotective | [39] |

Experimental Protocol: Measurement of Oxidative Stress Markers

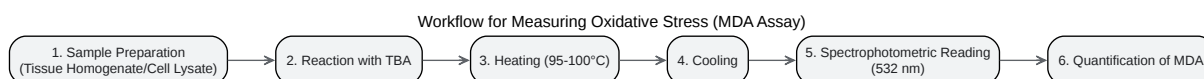
Evaluating the antioxidant potential of pyrazole derivatives is crucial for assessing their neuroprotective activity. This can be done by measuring various oxidative stress biomarkers in cell lysates or tissue homogenates.[40][41]

Principle: Oxidative stress leads to the damage of cellular macromolecules, including lipids, proteins, and DNA. Measuring the levels of byproducts of this damage can serve as an

indicator of oxidative stress.[42]

Step-by-Step Methodology (Example: Malondialdehyde - MDA Assay):

- Sample Preparation:
 - Prepare tissue homogenates or cell lysates from a relevant in vivo or in vitro model of neurodegeneration (e.g., after treatment with a neurotoxin).[40]
- Thiobarbituric Acid Reactive Substances (TBARS) Assay:
 - The TBARS assay is a common method to measure lipid peroxidation by quantifying malondialdehyde (MDA).[41]
 - Mix the sample with a solution of thiobarbituric acid (TBA) in an acidic medium.[40]
 - Heat the mixture at 95-100°C for a specific time (e.g., 60 minutes) to allow the reaction between MDA and TBA to form a pink-colored adduct.[40]
- Spectrophotometric Measurement:
 - After cooling, measure the absorbance of the pink-colored solution at 532 nm.[40]
- Quantification:
 - Calculate the concentration of MDA in the samples using a standard curve prepared with a known concentration of MDA.[40]
 - Other markers of oxidative stress, such as protein carbonyls and 8-hydroxy-2'-deoxyguanosine (8-OHdG), can also be measured using specific ELISA kits or other analytical techniques.[42]



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Caption: Workflow for Measuring Oxidative Stress (MDA Assay).

Conclusion: The Future of Pyrazole-Based Therapeutics

The pyrazole scaffold continues to be a fertile ground for the discovery of new and improved therapeutic agents. The diverse biological activities of its derivatives, spanning from anticancer to neuroprotective effects, underscore the remarkable versatility of this heterocyclic core. The ongoing exploration of structure-activity relationships, coupled with a deeper understanding of the molecular mechanisms of action, will undoubtedly pave the way for the rational design of next-generation pyrazole-based drugs with enhanced potency, selectivity, and safety profiles. As researchers and drug development professionals, a thorough understanding of the biological activities and the methodologies for their evaluation is paramount to unlocking the full therapeutic potential of this remarkable class of compounds.

References

- Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents. National Center for Biotechnology Information. [\[Link\]](#)
- κ-Carrageenan-Induced Paw Edema & Colitis & Thrombosis Model Protocol. ResearchGate. [\[Link\]](#)
- From Synthesis to Therapy: Evaluating the Anti-Inflammatory Efficacy of Pyrazole Derivatives. Preprints.org. [\[Link\]](#)
- Carrageenan Induced Paw Edema (Rat, Mouse). Inotiv. [\[Link\]](#)
- Structure–activity relationship (SAR) of diphenyl-pyrazole derivatives as anticancer agents.. ResearchGate. [\[Link\]](#)
- Antibacterial Efficacy: Step-by-Step Guide to the Well Diffusion Method for Evaluating Activity. LinkedIn. [\[Link\]](#)
- Detailed protocol for MTT Cell Viability and Proliferation Assay. ResearchHub. [\[Link\]](#)

- Recent advances in the synthesis of anticancer pyrazole derivatives using microwave, ultrasound, and mechanochemical techniques. RSC Publishing. [\[Link\]](#)
- Novel Anticancer Fused Pyrazole Derivatives as EGFR and VEGFR-2 Dual TK Inhibitors. Frontiers. [\[Link\]](#)
- Pyrazole Biomolecules as Cancer and Inflammation Therapeutics. Encyclopedia.pub. [\[Link\]](#)
- Synthesis and Biological Activities of Novel Pyrazole Derivatives in the Management of Cancer. Hilaris Publisher. [\[Link\]](#)
- Pyrazole Derivatives as Selective COX-2 Inhibitors: An Updated Review. ResearchGate. [\[Link\]](#)
- Antibacterial pyrazoles: tackling resistant bacteria. National Center for Biotechnology Information. [\[Link\]](#)
- Pyrazole-containing kinase inhibitors targeting PI3K/AKT and MARK/ERK (compounds 40–43).. ResearchGate. [\[Link\]](#)
- Evaluation of Substituted Pyrazole-Based Kinase Inhibitors in One Decade (2011–2020): Current Status and Future Prospects. National Center for Biotechnology Information. [\[Link\]](#)
- Heterocyclic Compounds: Pharmacology of Pyrazole Analogs From Rational Structural Considerations. Frontiers. [\[Link\]](#)
- Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents. MDPI. [\[Link\]](#)
- An Insight into the Structure-activity Relationship of Benzimidazole and Pyrazole Derivatives as Anticancer Agents. Bentham Science Publisher. [\[Link\]](#)
- Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents. PubMed. [\[Link\]](#)
- 2.7. Carrageenan-induced paw edema assay. Bio-protocol. [\[Link\]](#)

- Discovery of Two Novel Pyrazole Derivatives as Anticancer Agents Targeting Tubulin Polymerization and MAPK Signaling Pathways. Tech Science Press. [\[Link\]](#)
- Structure–activity relationship of the new pyrazole derivatives.. ResearchGate. [\[Link\]](#)
- Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay. National Center for Biotechnology Information. [\[Link\]](#)
- Detecting Oxidative Stress Biomarkers in Neurodegenerative Disease Models and Patients. SpringerLink. [\[Link\]](#)
- Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics. MDPI. [\[Link\]](#)
- Synthesis of novel pyrazole derivatives and neuroprotective effect investigation. PubMed. [\[Link\]](#)
- Synthesis, anti-inflammatory, analgesic, COX-1/2-inhibitory activity, and molecular docking study of pyrazole-substituted methylamine derivatives. Dovepress. [\[Link\]](#)
- Recent Advancement of Pyrazole Scaffold Based Neuroprotective Agents: A Review. ResearchGate. [\[Link\]](#)
- 3-(1H-pyrazole-1-yl/1H-1,2,4-triazole-1-yl)-N-propananilide Derivatives: Design, Synthesis and Neuroprotectivity Potential Against 6-OHDA Induced Neurotoxicity Model. Research Square. [\[Link\]](#)
- New pyrazole–pyridazine hybrids as selective COX-2 inhibitors: design, synthesis, molecular docking, in silico studies and investigation of their anti-inflammatory potential by evaluation of TNF- α , IL-6, PGE-2 and NO in LPS-induced RAW264.7 macrophages. RSC Publishing. [\[Link\]](#)
- New pyrazolone derivatives, synthesis, characterization, and neuroprotective effect against PTZ- induced neuroinflammation in mice. Avicenna Journal of Phytomedicine. [\[Link\]](#)
- New pyrazole derivatives: Synthesis, anti-inflammatory activity, cyclooxygenase inhibition assay and evaluation of mPGES-1/5-LOX, and nitric oxide inhibitory potency. PubMed. [\[Link\]](#)

- Targeting multidrug-resistant *Acinetobacter baumannii* with pyrazole therapeutics: The role of clinical microbiology and structure–activity relationship (SAR) insights. ProBiologists. [[Link](#)]
- New Pyrazole-Clubbed Pyrimidine or Pyrazoline Hybrids as Anti-Methicillin-Resistant *Staphylococcus aureus* Agents: Design, Synthesis, In Vitro and In Vivo Evaluation, and Molecular Modeling Simulation. ACS Publications. [[Link](#)]
- Agar well diffusion assay. YouTube. [[Link](#)]
- Antimicrobial Evaluation of New Pyrazoles, Indazoles and Pyrazolines Prepared in Continuous Flow Mode. National Center for Biotechnology Information. [[Link](#)]
- Synthesis, Antibacterial Activity and Molecular Docking Studies of New Pyrazole Derivatives. Bentham Science. [[Link](#)]
- Methods for screening and evaluation of antimicrobial activity: A review of protocols, advantages, and limitations. National Center for Biotechnology Information. [[Link](#)]
- Methodological Approaches to Experimental Evaluation of Neuroprotective Action of Potential Drugs. MDPI. [[Link](#)]
- (PDF) Detecting Oxidative Stress Biomarkers in Neurodegenerative Disease Models and Patients. ResearchGate. [[Link](#)]

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Sources

- [1. hilarispublisher.com](https://hilarispublisher.com) [hilarispublisher.com]
- [2. Pyrazole Biomolecules as Cancer and Inflammation Therapeutics | Encyclopedia MDPI](#) [encyclopedia.pub]
- [3. Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents - PMC](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [4. Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Evaluation of Substituted Pyrazole-Based Kinase Inhibitors in One Decade \(2011–2020\): Current Status and Future Prospects - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Frontiers | Novel Anticancer Fused Pyrazole Derivatives as EGFR and VEGFR-2 Dual TK Inhibitors \[frontiersin.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. Discovery of Two Novel Pyrazole Derivatives as Anticancer Agents Targeting Tubulin Polymerization and MAPK Signaling Pathways \[techscience.com\]](#)
- [10. eurekaselect.com \[eurekaselect.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [14. researchhub.com \[researchhub.com\]](#)
- [15. atcc.org \[atcc.org\]](#)
- [16. Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. Antimicrobial Evaluation of New Pyrazoles, Indazoles and Pyrazolines Prepared in Continuous Flow Mode - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. benthamdirect.com \[benthamdirect.com\]](#)
- [19. Antibacterial pyrazoles: tackling resistant bacteria - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. probiologists.com \[probiologists.com\]](#)
- [21. pubs.acs.org \[pubs.acs.org\]](#)
- [22. hereditybio.in \[hereditybio.in\]](#)
- [23. Methods for screening and evaluation of antimicrobial activity: A review of protocols, advantages, and limitations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. youtube.com \[youtube.com\]](#)
- [25. ijpsjournal.com \[ijpsjournal.com\]](#)
- [26. researchgate.net \[researchgate.net\]](#)
- [27. dovepress.com \[dovepress.com\]](#)

- 28. New pyrazole–pyridazine hybrids as selective COX-2 inhibitors: design, synthesis, molecular docking, in silico studies and investigation of their anti-inflammatory potential by evaluation of TNF- α , IL-6, PGE-2 and NO in LPS-induced RAW264.7 macrophages - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 29. New pyrazole derivatives: Synthesis, anti-inflammatory activity, cyclooxygenase inhibition assay and evaluation of mPGES - PubMed [pubmed.ncbi.nlm.nih.gov]
- 30. pdf.benchchem.com [pdf.benchchem.com]
- 31. pdf.benchchem.com [pdf.benchchem.com]
- 32. researchgate.net [researchgate.net]
- 33. bio-protocol.org [bio-protocol.org]
- 34. inotiv.com [inotiv.com]
- 35. researchgate.net [researchgate.net]
- 36. Synthesis of novel pyrazole derivatives and neuroprotective effect investigation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 37. New pyrazolone derivatives, synthesis, characterization, and neuroprotective effect against PTZ- induced neuroinflammation in mice [ijbms.mums.ac.ir]
- 38. Frontiers | Heterocyclic Compounds: Pharmacology of Pyrazole Analogs From Rational Structural Considerations [frontiersin.org]
- 39. turkjps.org [turkjps.org]
- 40. Detecting Oxidative Stress Biomarkers in Neurodegenerative Disease Models and Patients - PMC [pmc.ncbi.nlm.nih.gov]
- 41. mdpi.com [mdpi.com]
- 42. Oxidative stress assays and oxidative stress markers | Abcam [abcam.com]
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